

Application Notes & Protocols: (R)-3-Phenoxy-mandelonitrile in Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: (R)-3-Phenoxy-mandelonitrile

CAS No.: 71962-66-8

Cat. No.: B104349

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Introduction: The Strategic Role of (R)-3-Phenoxy-mandelonitrile

(R)-3-Phenoxy-mandelonitrile is a high-value chiral cyanohydrin that serves as a pivotal starting material in the stereoselective synthesis of various active pharmaceutical ingredients (APIs). Its utility stems from the presence of two key reactive centers: the nitrile group and the chiral hydroxyl group, both attached to a benzylic carbon. This arrangement allows for the precise installation of chirality, which is a critical determinant of pharmacological activity in many drugs. The phenoxy moiety further provides a structural motif present in several important therapeutic agents.

This guide provides an in-depth exploration of the application of **(R)-3-Phenoxy-mandelonitrile**, focusing on its conversion to key pharmaceutical intermediates. We will delve into the causality behind experimental choices, provide validated protocols, and offer expert insights into process control and troubleshooting. The primary focus will be on the hydrolysis of

the nitrile to form the corresponding α -hydroxy carboxylic acid, a common and critical transformation in drug development.

Physicochemical Properties & Safety Data

Before commencing any experimental work, a thorough understanding of the reagent's properties and safety requirements is paramount.

Property	Value	Reference / Data Source
Chemical Formula	C ₁₄ H ₁₁ NO ₂	PubChem[1]
Molar Mass	225.247 g·mol ⁻¹	PubChem[1]
Appearance	Varies (Typically a solid or oil)	N/A
CAS Number	61826-76-4	PubChem[1]
Key Hazards	GHS05 (Corrosive), GHS06 (Toxic), GHS09 (Environmental Hazard)	PubChem[1]
Hazard Statements	H301 (Toxic if swallowed), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage), H410 (Very toxic to aquatic life with long-lasting effects)	PubChem[1]

Expert Insight on Safety: **(R)-3-Phenoxy-mandelonitrile** is a cyanohydrin, a class of compounds that must be handled with extreme caution. The primary hazard is the potential release of highly toxic hydrogen cyanide (HCN) gas, particularly under acidic or basic conditions.[2][3]

- Handling: All manipulations must be performed in a properly functioning chemical fume hood. [2][4] Never work alone when handling cyanides.[2][4]
- Personal Protective Equipment (PPE): Standard PPE includes a lab coat, closed-toe shoes, safety goggles (a face shield is recommended if splashing is possible), and nitrile gloves

(double-gloving is advised).[2][3][4]

- Incompatibilities: Store away from acids, strong oxidizers, and sources of moisture.[2][3]
- Waste Disposal: All cyanide-containing waste is hazardous and must be disposed of according to institutional protocols, typically in a dedicated, labeled, and sealed container.[4]

Core Application: Stereoretentive Hydrolysis to (R)-3-Phenoxymandelic Acid

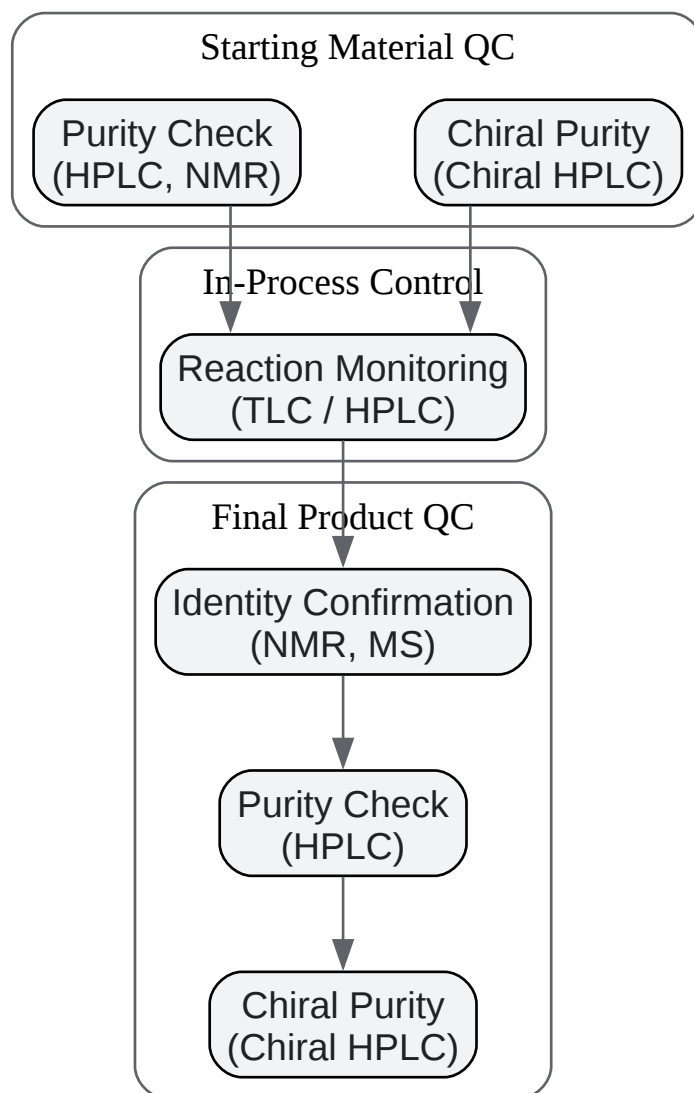
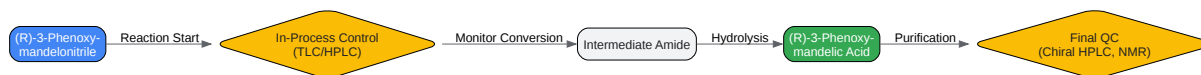
A primary application of **(R)-3-Phenoxy-mandelonitrile** is its conversion to (R)-3-Phenoxymandelic acid. This α -hydroxy acid is a valuable building block itself, notably used in the synthesis of certain insecticides like deltamethrin and esfenvalerate.[1] The key challenge and objective of this transformation is the complete hydrolysis of the nitrile group to a carboxylic acid without causing racemization at the adjacent chiral center.

Mechanistic Considerations & Rationale

The hydrolysis of a nitrile to a carboxylic acid typically proceeds in two stages: first to an amide intermediate, and then to the carboxylic acid. This process can be catalyzed by either acid or base.

- Acid-Catalyzed Hydrolysis: Protonation of the nitrile nitrogen makes the carbon more electrophilic and susceptible to nucleophilic attack by water. While effective, strongly acidic conditions and high temperatures can risk dehydration of the benzylic alcohol and potential racemization.
- Base-Catalyzed Hydrolysis: A hydroxide ion directly attacks the electrophilic nitrile carbon. This method often requires less harsh temperature conditions but can also pose a risk to the stereocenter's integrity if the benzylic proton is abstracted, leading to racemization.

For chiral α -hydroxy nitriles, a carefully controlled, often two-step approach (hydrolysis to amide, then to acid) or enzymatic methods are favored to preserve stereochemical purity.[5]



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Sources

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